analytical methods for quantification of 4-Isopropyl-3-methylaniline

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Compound of Interest

Compound Name:	*4-Isopropyl-3-methylaniline*
CAS No.:	*4534-10-5*
Cat. No.:	*B3267561*

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Application Note: Advanced Analytical Methodologies for the Quantification of **4-Isopropyl-3-methylaniline**

Target Audience: Analytical Chemists, Process Chemists, and QA/QC Professionals in Drug Development.

Contextualizing the Analyte in Pharmaceutical Synthesis

4-Isopropyl-3-methylaniline (CAS: 4534-10-5), also known as 3-methyl-4-isopropylaniline, is a highly specific aromatic amine utilized as a critical building block and Pharmaceutical Analytical Impurity (PAI)[1]. In modern drug development, this compound is most notably employed in the convergent synthesis of novel Vascular Endothelial Growth Factor Receptor (VEGFR) inhibitors. During this process, **4-isopropyl-3-methylaniline** is coupled with 2-chloronicotinoyl chloride to form an amide intermediate, which is subsequently reacted with 7-aminoisoquinoline via a transition-metal-free

coupling to yield the final Active Pharmaceutical Ingredient (API)[2].

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Because it is a key starting material, unreacted **4-isopropyl-3-methylaniline** can carry over into the final drug substance. Regulatory guidelines mandate the rigorous quantification of such impurities, necessitating highly sensitive and robust analytical methods.

Mechanistic Challenges & Analytical Causality

Analyzing substituted anilines requires overcoming specific physicochemical hurdles. As an analytical scientist, it is critical to understand why standard methods fail and how to correct them:

- Silanol Interactions & Peak Tailing: The primary amine group of **4-isopropyl-3-methylaniline** is basic (

). On standard silica-based reversed-phase (RP) columns, this basic nitrogen acts as a strong hydrogen bond donor to residual, unreacted silanol groups (

) on the stationary phase. This secondary ion-exchange interaction causes severe peak tailing, compromising integration and the Limit of Quantitation (LOQ).

  - Causality-Driven Solution: The mobile phase must be heavily buffered at a low pH using 0.1% Trifluoroacetic acid (TFA)[3] or phosphoric acid[4]. TFA lowers the pH to ~2.0, fully protonating the amine (

) and neutralizing the silanols, thereby forcing the analyte to interact solely via predictable hydrophobic partitioning with the C18 phase.

- Thermal Degradation & Adsorption in GC: While volatile enough for Gas Chromatography (GC), free anilines are prone to adsorption on active sites within the GC inlet (e.g., glass wool, active metal surfaces).

  - Causality-Driven Solution: An ultra-inert, deactivated splitless liner must be used. Additionally, operating the inlet at an optimized temperature (250°C) ensures rapid volatilization without inducing thermal oxidation of the electron-rich aromatic ring.

Workflow & Synthetic Pathways

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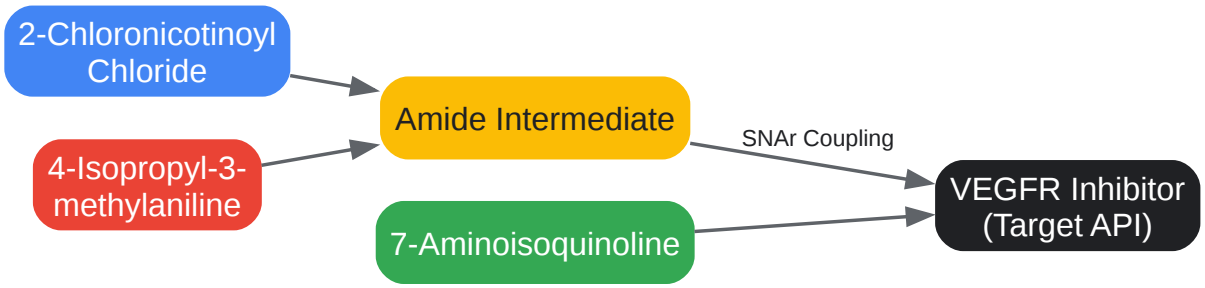

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Fig 1. Convergent synthesis workflow of a VEGFR inhibitor utilizing **4-isopropyl-3-methylaniline**.

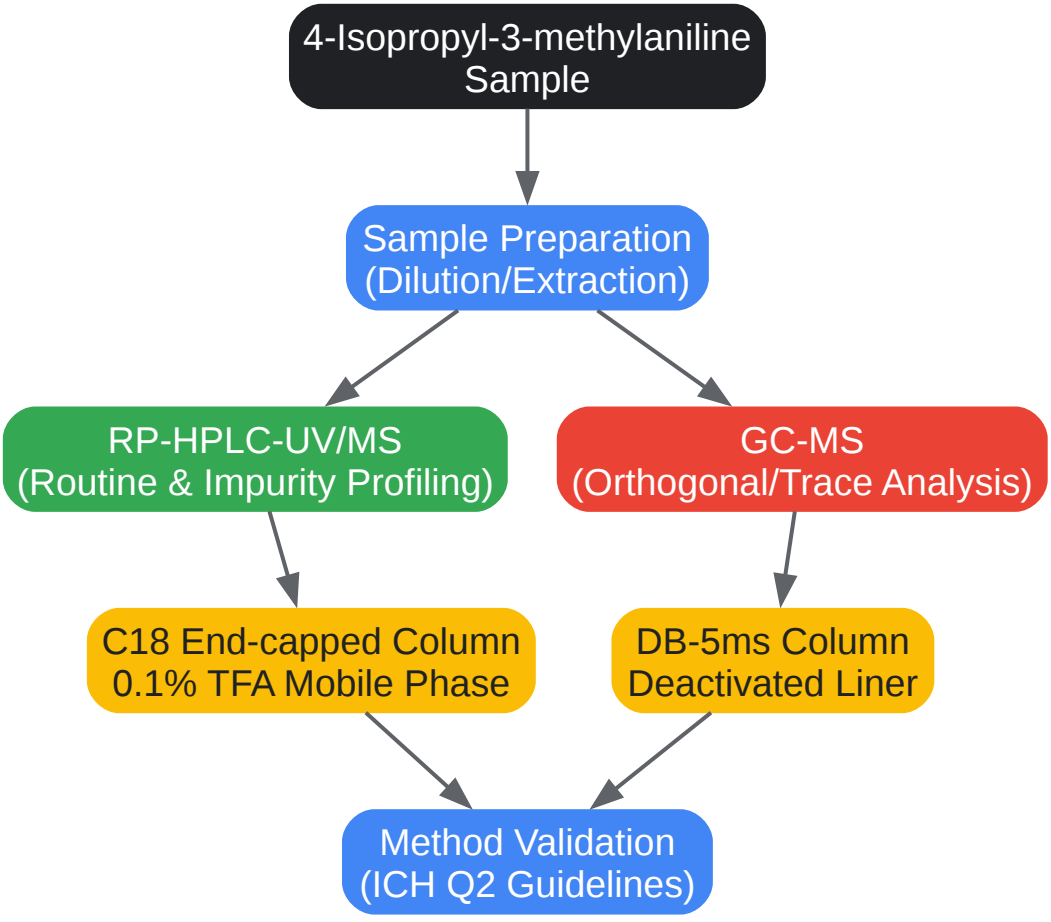

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Fig 2. Decision tree and workflow for the analytical quantification of **4-isopropyl-3-methylaniline**.

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Protocol A: Self-Validating RP-HPLC-UV Method

This protocol is designed for the routine assay and purity profiling of **4-isopropyl-3-methylaniline** bulk material.

Chromatographic Conditions

Parameter	Specification
Column	End-capped C18 (e.g., Zorbax Eclipse Plus), 150 x 4.6 mm, 3.5 µm
Mobile Phase A	Water + 0.1% TFA (v/v)
Mobile Phase B	Acetonitrile + 0.1% TFA (v/v)
Flow Rate	1.0 mL/min
Column Temperature	35°C (Ensures reproducible mass transfer)
Detection	UV at 235 nm and 280 nm (Diode Array Detector)
Injection Volume	5.0 µL

Gradient Program

Time (min)	% Mobile Phase A	% Mobile Phase B
0.0	90	10
2.0	90	10
10.0	10	90
12.0	10	90
12.1	90	10
15.0	90	10 (Re-equilibration)

Step-by-Step Execution

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- System Preparation: Purge all lines with fresh mobile phase. Equilibrate the column at initial conditions (90% A) for at least 15 column volumes.
- Self-Validation (Blank): Inject a diluent blank (50:50 Water:Acetonitrile). Acceptance Criteria: No interfering peaks at the retention time of the analyte.
- System Suitability Test (SST): Inject a 10 µg/mL standard solution of **4-isopropyl-3-methylaniline** six times.
  - Acceptance Criteria: Relative Standard Deviation (RSD) of peak area

    ; Tailing factor (

)

    ; Theoretical plates (

)

    .
- Calibration Curve: Inject standards ranging from 0.1 µg/mL to 100 µg/mL. Calculate the linear regression.
- Sample Analysis: Inject prepared samples. Bracket every 10 sample injections with a mid-level standard to verify system stability (drift

).

Protocol B: Orthogonal GC-MS Method

For trace-level quantification (e.g., detecting the compound as a residual impurity in the final VEGFR inhibitor API), GC-MS provides superior sensitivity and orthogonal selectivity.

GC-MS Operating Parameters

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Parameter	Specification
Column	DB-5ms (30 m x 0.25 mm ID x 0.25 µm film thickness)
Carrier Gas	Helium (Ultra-High Purity, 99.999%), Constant Flow: 1.2 mL/min
Inlet Temperature	250°C
Liner	Ultra-Inert Deactivated Splitless Liner with glass wool
Injection Mode	Splitless (Purge valve open at 1.0 min)
MS Ionization	Electron Impact (EI) at 70 eV
Acquisition Mode	Selected Ion Monitoring (SIM): m/z 149 (Target), 134, 106 (Qualifiers)

Oven Temperature Program

Rate (°C/min)	Target Temperature (°C)	Hold Time (min)
-	60	1.0
15	280	3.0
Total Run Time	18.67 min	-

Step-by-Step Execution

- Instrument Tuning: Perform an Autotune using PFTBA to verify MS mass accuracy and electron multiplier gain.
- Internal Standard Addition: Spike all standards and samples with an isotopically labeled internal standard (e.g., Aniline-d5) to correct for injection volume variances and matrix effects.
- Self-Validation (Liner Integrity): Inject a low-level standard (0.05 µg/mL). Acceptance Criteria: Peak asymmetry must be

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. Severe tailing indicates active sites in the liner; replace the liner before proceeding.

- Sample Acquisition: Run the sequence, ensuring the MS source temperature is maintained at 230°C to prevent condensation of the analyte.

Representative Method Validation Data

Both methods must be validated according to ICH Q2(R1) guidelines. Below is a summary of typical validation parameters achieved using the optimized protocols.

Validation Parameter	RP-HPLC-UV (Assay)	GC-MS (Trace Impurity)
Linearity Range	0.5 – 150 µg/mL	0.01 – 10 µg/mL
Correlation Coefficient ( )	> 0.9995	> 0.9980
Limit of Detection (LOD)	0.1 µg/mL	0.003 µg/mL
Limit of Quantitation (LOQ)	0.5 µg/mL	0.01 µg/mL
Accuracy (Recovery %)	98.5% – 101.2%	95.0% – 104.5%
Precision (Repeatability RSD)	0.8%	3.2% (at LOQ)

References

- SIELC Technologies. (2018). High Performance Liquid Chromatography (HPLC) Method for Analysis of Aniline. [SIELC Technologies] URL:[Link]
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